

# Unveiling the Potential of 10-Hydroxyoleoside Dimethyl Ester: A Secoiridoid Under the Microscope

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## Compound of Interest

Compound Name: 10-Hydroxyoleoside dimethyl ester

Cat. No.: B3030540

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A comprehensive technical review of the secoiridoid **10-hydroxyoleoside dimethyl ester**, offering insights into its chemical properties, biological activities, and the experimental methodologies crucial for its study. This guide is intended for researchers, scientists, and professionals in the field of drug development seeking to explore the therapeutic potential of this natural compound.

Secoiridoids, a class of monoterpenoids found predominantly in the Oleaceae family, have garnered significant attention for their diverse biological activities. Among these, **10-hydroxyoleoside dimethyl ester**, a less-studied member, presents an intriguing subject for scientific investigation. This technical guide consolidates the current knowledge on **10-hydroxyoleoside dimethyl ester**, providing a foundation for future research and development.

## Chemical and Physical Properties

Based on available data for the closely related or identical compound, oleoside dimethyl ester, the fundamental properties of **10-hydroxyoleoside dimethyl ester** can be characterized as follows:

Property	Value	Source
Molecular Formula	C18H26O11	[1][2][3]
IUPAC Name	methyl (4S,5Z,6S)-5-ethylidene-4-(2-methoxy-2-oxoethyl)-6-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-4H-pyran-3-carboxylate	[3]
Average Molecular Weight	418.4 g/mol	[3]
Monoisotopic Molecular Weight	418.14751164 Da	[3]
CAS Number	30164-95-5	[4]

## Biological Activities and Therapeutic Potential

Preliminary studies suggest that oleoside dimethyl ester, and by extension **10-hydroxyoleoside dimethyl ester**, possesses biological activities that warrant further investigation.

### Cytotoxicity

One study investigated the effect of oleoside dimethyl ester on the viability of RAW 264.7 macrophage cells. While specific IC50 values were not provided, the research indicates that the compound was evaluated for its cytotoxic effects.[5] This initial finding suggests a potential for this secoiridoid in modulating cellular processes and highlights the need for more detailed dose-response studies to quantify its cytotoxic and potentially anti-proliferative or anti-inflammatory effects.

### Antimicrobial Activity

While direct antimicrobial studies on **10-hydroxyoleoside dimethyl ester** are limited, research on related compounds provides a strong rationale for its investigation in this area. An isomer of oleoside 11-methyl ester has been shown to be effective against *Lactobacillus pentosus*,

suggesting that oleoside esters, in general, may possess antibacterial properties.<sup>[6]</sup> The structural similarities point towards a potential antimicrobial profile for **10-hydroxyoleoside dimethyl ester**, which should be explored against a panel of pathogenic bacteria and fungi.

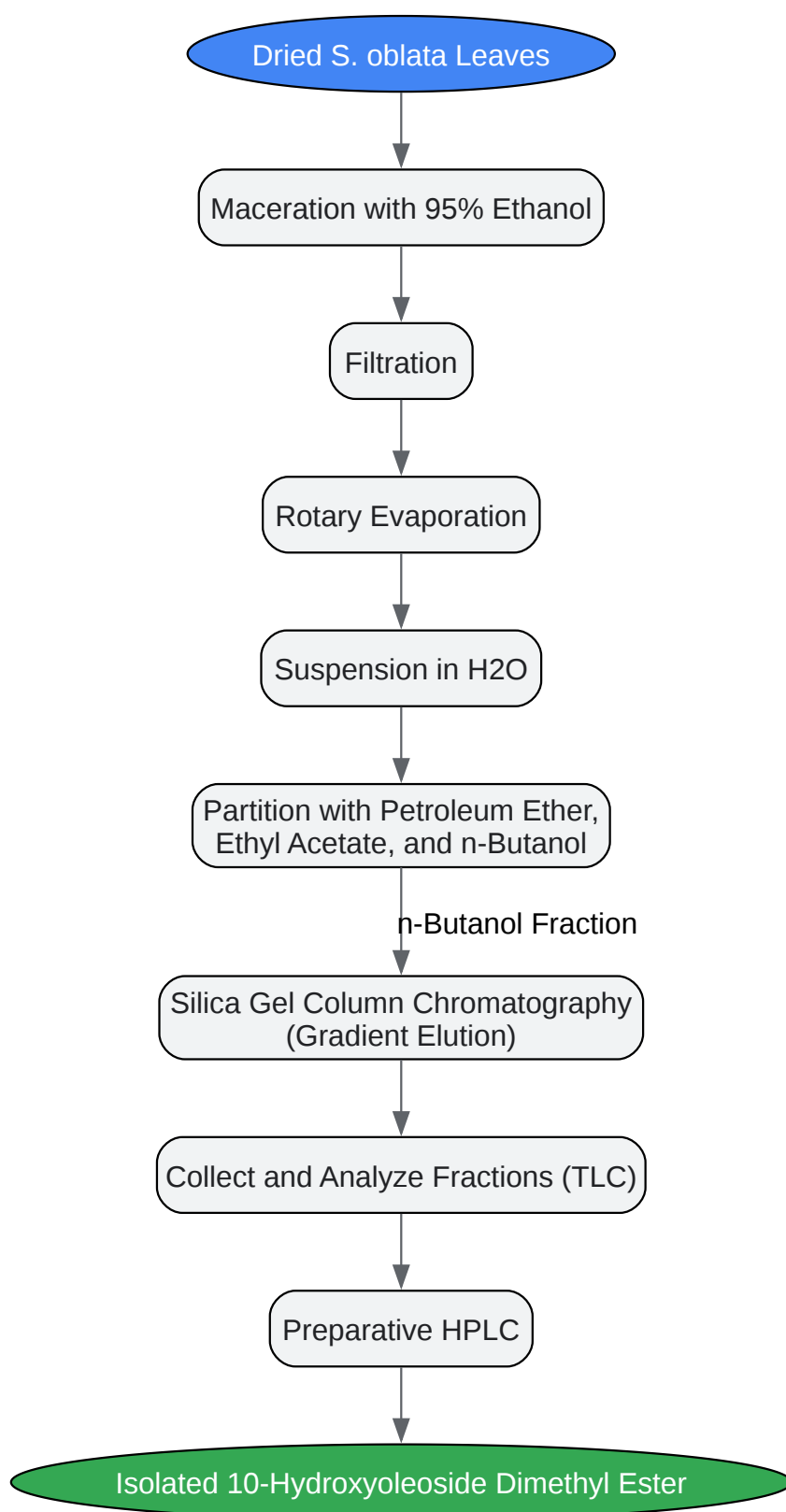
## Experimental Protocols

To facilitate further research into **10-hydroxyoleoside dimethyl ester**, this section provides detailed methodologies for key experiments.

### Isolation and Purification

A general procedure for the isolation of iridoid glucosides from *Syringa oblata* leaves, a known source of related secoiridoids, can be adapted for **10-hydroxyoleoside dimethyl ester**.<sup>[7]</sup>

Workflow for Isolation and Purification



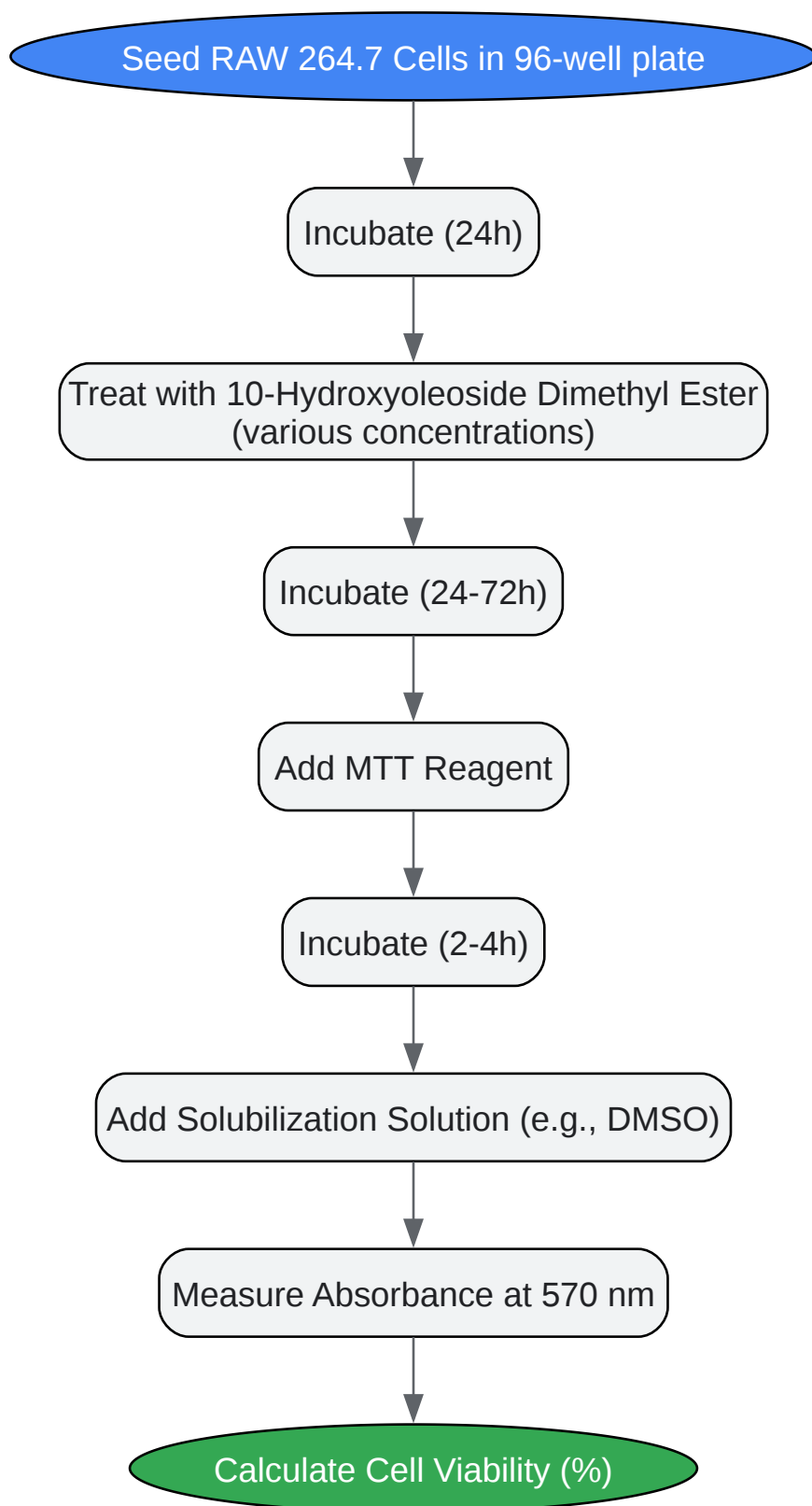
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Caption: A generalized workflow for the isolation and purification of secoiridoids.

## Cytotoxicity Assessment using MTT Assay on RAW 264.7 Cells

The 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay is a colorimetric assay for assessing cell metabolic activity.[\[5\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

MTT Assay Workflow



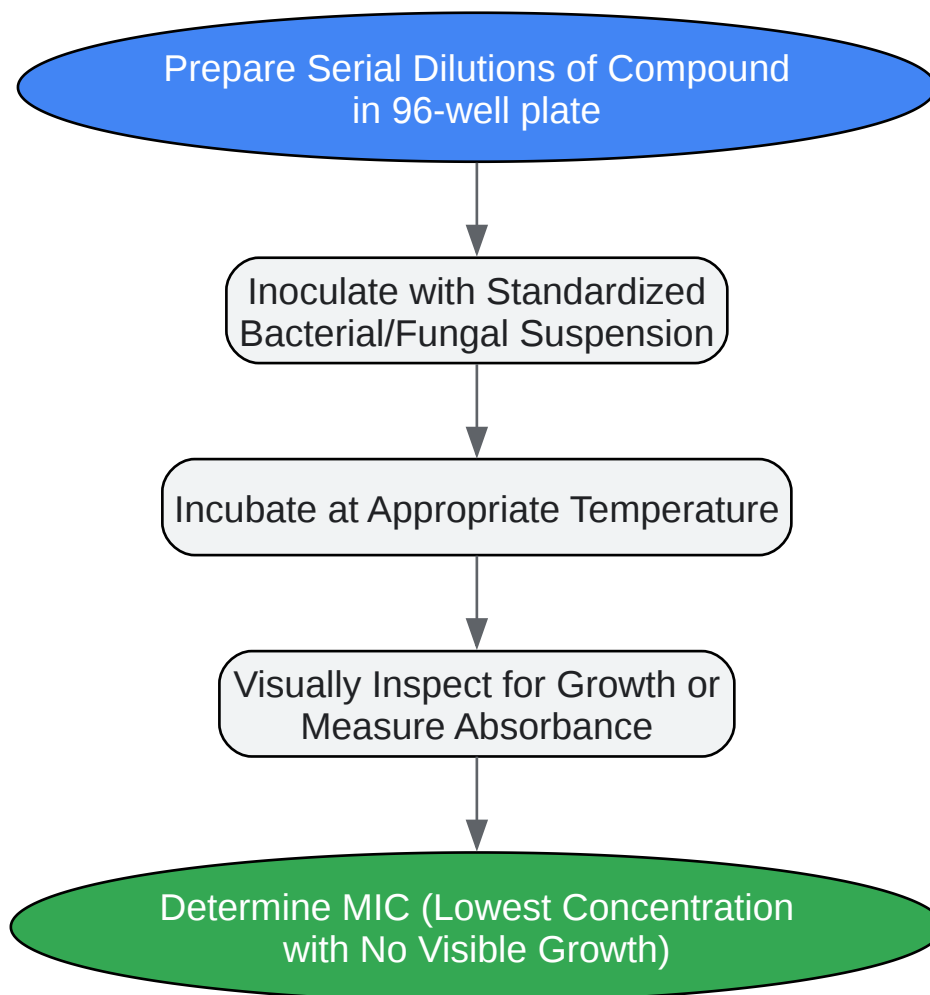
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Caption: A standard workflow for determining cytotoxicity using the MTT assay.

## Antimicrobial Susceptibility Testing

The broth microdilution method is a common technique to determine the Minimum Inhibitory Concentration (MIC) of a compound.<sup>[11][12][13][14]</sup>

### Broth Microdilution Workflow



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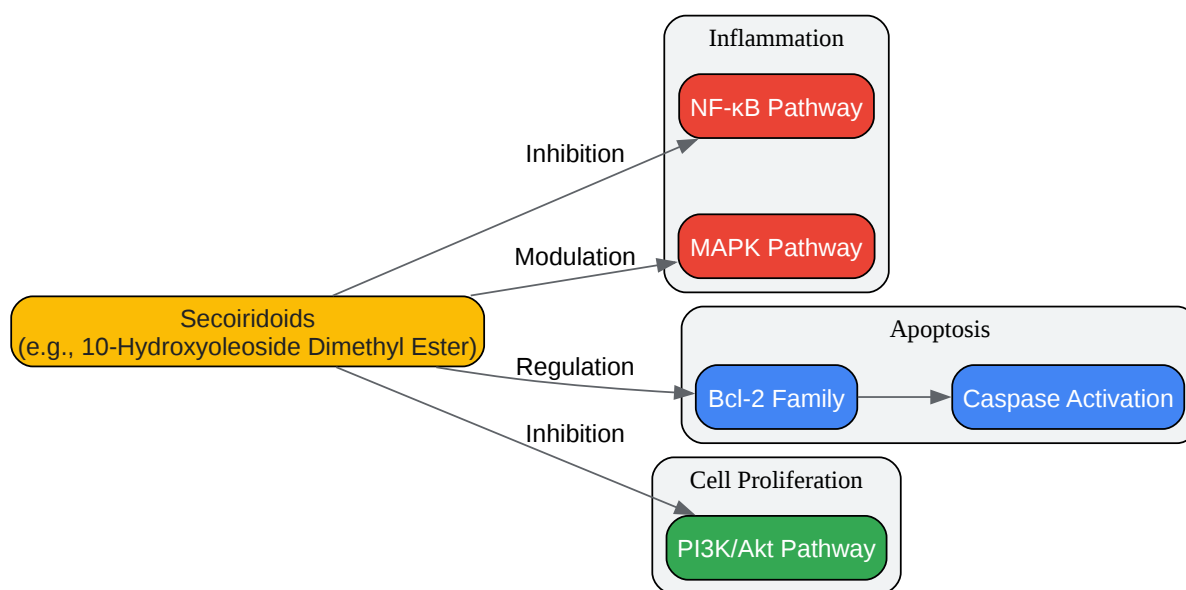
Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC).

## Signaling Pathways

While specific signaling pathways modulated by **10-hydroxyoleoside dimethyl ester** have not yet been elucidated, studies on other secoiridoids from olive oil, such as oleuropein and

oleocanthal, provide valuable clues. These related compounds have been shown to influence key cellular signaling pathways involved in inflammation, cell proliferation, and apoptosis.

### Potential Secoiridoid-Modulated Signaling Pathways



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Caption: Potential signaling pathways modulated by secoiridoids.

Further research is necessary to determine if **10-hydroxyoleoside dimethyl ester** interacts with these or other signaling cascades to exert its biological effects.

## Future Directions

The study of **10-hydroxyoleoside dimethyl ester** is still in its nascent stages. Future research should focus on:



- **Comprehensive Biological Screening:** A broad screening of its bioactivities, including anti-inflammatory, antioxidant, neuroprotective, and anticancer effects, is warranted.
- **Mechanism of Action Studies:** Elucidating the specific molecular targets and signaling pathways modulated by this compound.
- **In Vivo Studies:** Evaluating its efficacy and safety in animal models to translate in vitro findings into potential therapeutic applications.
- **Synergistic Studies:** Investigating its potential synergistic effects with other natural compounds or existing drugs.

This technical guide provides a solid starting point for the scientific community to delve deeper into the properties and potential applications of **10-hydroxyoleoside dimethyl ester**. With concerted research efforts, this secoiridoid could emerge as a valuable lead compound in the development of novel therapeutics.

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